

# Gorlic Acid: A Technical Guide to its Discovery, Properties, and Biological Significance

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## Compound of Interest

Compound Name:	Gorlic acid
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## Abstract

**Gorlic acid**, a cyclopentenyl fatty acid derived from the seeds of *Hydnocarpus* species, has a long history rooted in traditional medicine, particularly in the treatment of leprosy. This technical guide provides a comprehensive overview of **Gorlic acid**, detailing its discovery, physicochemical properties, and known biological activities. The document summarizes quantitative data, outlines experimental methodologies for its isolation, and explores its interactions with cellular signaling pathways. This guide is intended for researchers, scientists, and professionals in drug development seeking in-depth technical information on **Gorlic acid**.

## Introduction: Discovery and Historical Context

**Gorlic acid** is a key constituent of Chaulmoogra oil, a fixed oil extracted from the seeds of trees belonging to the *Hydnocarpus* genus.<sup>[1][2]</sup> Historically, Chaulmoogra oil was one of the earliest and most effective treatments for leprosy (Hansen's disease), with its use dating back centuries in traditional Indian and Chinese medicine. The therapeutic properties of the oil were largely attributed to its unique composition of cyclopentenyl fatty acids, including hydnocarpic acid, chaulmoogric acid, and **gorlic acid**.<sup>[1][2]</sup>

The etymology of "**Gorlic acid**" can be traced to "gorli oil," another name for Chaulmoogra oil, with the "-ic" suffix denoting its acidic nature.<sup>[3]</sup> Early scientific investigations in the late 19th and early 20th centuries focused on isolating and identifying the active components of Chaulmoogra oil, leading to the characterization of **Gorlic acid** and its counterparts. These

fatty acids were found to possess bactericidal properties against *Mycobacterium leprae*, the causative agent of leprosy.[4]

## Physicochemical Properties of Gorlic Acid

**Gorlic acid**, with the IUPAC name (Z)-13-[(1R)-cyclopent-2-en-1-yl]tridec-6-enoic acid, is an unsaturated fatty acid with a distinctive cyclic structure.[5] Its chemical formula is C<sub>18</sub>H<sub>30</sub>O<sub>2</sub>.

## Quantitative Data

The following table summarizes the key quantitative physicochemical properties of **Gorlic acid**.

Property	Value	Unit	Source(s)
Molecular Weight	278.43	g/mol	[6]
CAS Registry Number	502-31-8	-	[6]
Melting Point	6	°C	[6]
Boiling Point	232.5	°C	[6]
Density	0.9436 @ 25 °C	g/cm <sup>3</sup>	[6]
logP (Octanol-Water Partition Coefficient)	5.494	-	[4]
Water Solubility (log10ws)	-5.82	mol/L	[4]

## Experimental Protocols

### Isolation of Gorlic Acid from Chaulmoogra Oil

A detailed protocol for the isolation of **Gorlic acid** from Chaulmoogra oil involves the initial saponification of the oil, followed by the separation of fatty acids and subsequent fractional distillation of their ethyl esters.

Methodology:

- Saponification: The Chaulmoogra oil is saponified by refluxing with an alcoholic solution of potassium hydroxide. This process hydrolyzes the triglycerides into glycerol and the potassium salts of the fatty acids.
- Liberation of Free Fatty Acids: The resulting soap solution is acidified with a mineral acid (e.g., hydrochloric acid) to precipitate the free fatty acids. The fatty acid mixture is then washed with water to remove any remaining salts and glycerol.
- Separation of Solid and Liquid Acids: The mixture of fatty acids is dissolved in 80% ethyl alcohol and cooled to crystallize the solid fatty acids (chaulmoogric and hydnocarpic acids), which are then separated by filtration. **Gorlic acid** remains in the liquid fraction.
- Esterification: The liquid fatty acid fraction is esterified by refluxing with ethanol and a catalytic amount of sulfuric acid to produce ethyl gorlate.
- Fractional Distillation: The ethyl esters are subjected to fractional distillation under reduced pressure. Ethyl gorlate, being one of the components, is collected as a specific fraction based on its boiling point.
- Hydrolysis of Ethyl Gorlate: The purified ethyl gorlate is then hydrolyzed using an alkali (e.g., sodium hydroxide) followed by acidification to yield pure **Gorlic acid**.

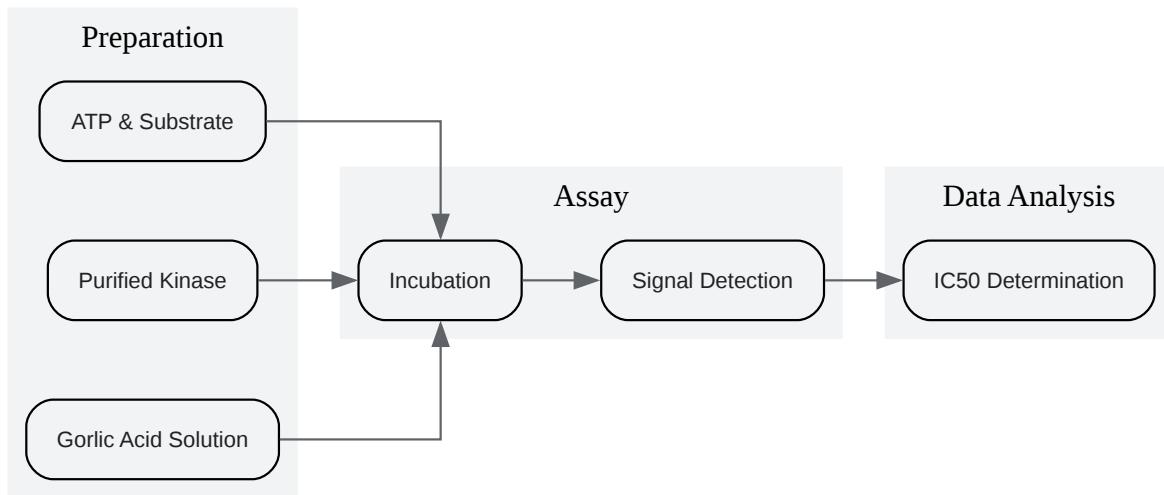
## Biological Activity and Signaling Pathways

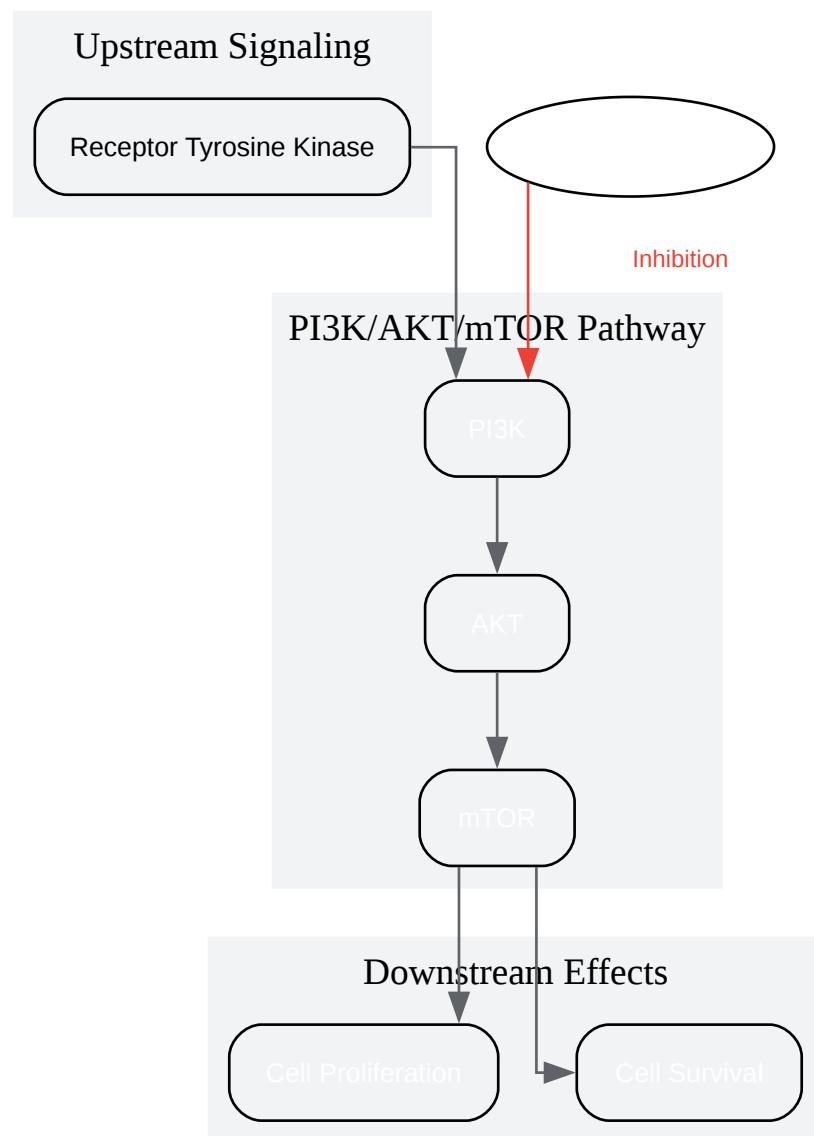
While historical use points to its antibacterial properties, contemporary research has begun to explore the potential of **Gorlic acid** in other therapeutic areas, including cancer. It has been suggested that **Gorlic acid** may act as an inhibitor of kinase proteins.<sup>[7]</sup>

### Kinase Inhibition

Kinases are a large family of enzymes that play critical roles in cellular signaling by catalyzing the phosphorylation of specific substrates. Dysregulation of kinase activity is a hallmark of many diseases, including cancer. While the specific kinases targeted by **Gorlic acid** are not yet fully elucidated, its potential as a kinase inhibitor suggests it may interfere with signaling pathways that control cell growth, proliferation, and survival.

A general experimental workflow to screen for kinase inhibition by **Gorlic acid** is outlined below.





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